

edaravone versus riluzole survival outcomes in ALS real-world evidence

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Edaravone

CAS No.: 89-25-8

Cat. No.: S526867

Get Quote

Summary of Real-World Survival Outcomes

Therapy	Study Design & Population	Comparative Survival Outcome	Reported Effect
Edaravone (\pm Riluzole)	US Claims Database Analysis (n=636) [1]	Edaravone vs. No Edaravone	Median Survival: 29.5 months with edaravone vs. 23.5 months without. Hazard Ratio (HR): 0.73 (95% CI: 0.59-0.91); 27% lower risk of death. [1]
Edaravone + Riluzole	ALS/MND Natural History Consortium (n=352) [2] [3]	Edaravone + Riluzole vs. Riluzole alone	Median Survival: 31.1 months with combo vs. 28.8 months with riluzole alone. Adjusted Benefit: 3.2-month survival advantage for the combination therapy. [2] [3]
Riluzole	Chinese ALS Cohort (n=692) [4]	Riluzole vs. No Riluzole	Survival: No significant improvement in survival ($p = 0.478$). [4]
Edaravone + Riluzole	Indian Randomized Study (n=30) [5]	Edaravone + Riluzole vs. Riluzole alone	Functional Decline: Slower progression on mRS at 6 months with combination ($p=0.02$), but the effect was not sustained at 12 months ($p=0.17$). [5]

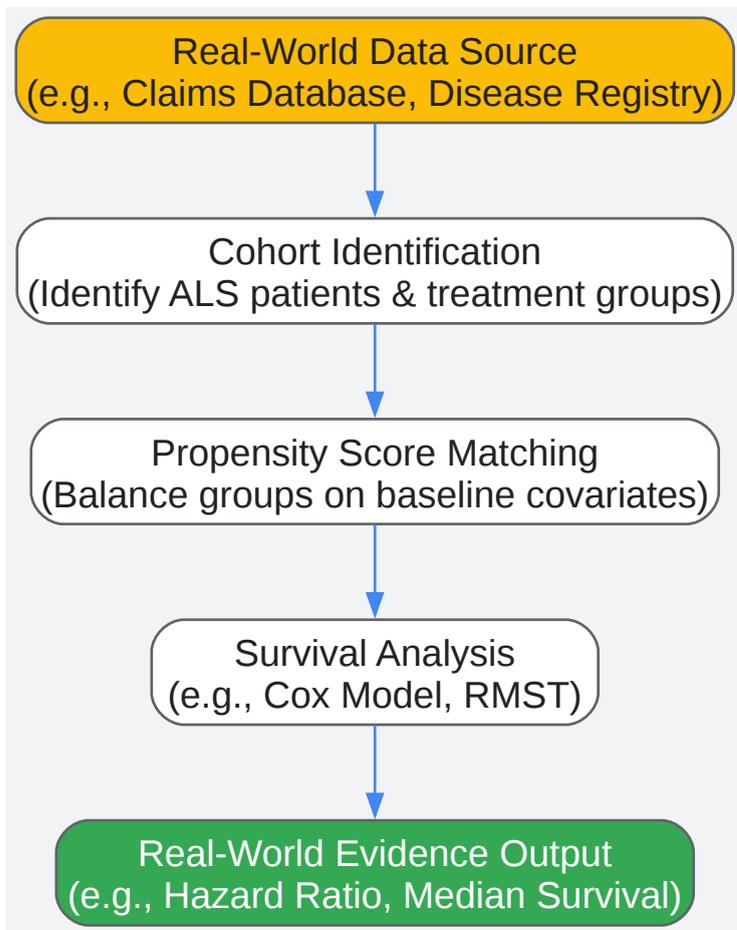
Detailed Experimental Protocols

The reliability of real-world evidence (RWE) depends heavily on robust methodologies to minimize bias. Here are the details from the key studies cited above.

- **Data Source:** Optum's Clinformatics Data Mart, a large US administrative claims database [1].
- **Study Population:** Patients with an ALS diagnosis (ICD-10 code G12.21). Cases were those treated with IV **edaravone** (n=318), while controls were not (n=318) [1].
- **Matching Technique: Propensity Score Matching** was used to ensure the **edaravone** and control groups were comparable on key covariates, including age, sex, pre-index disease duration, riluzole use, and use of procedures like gastrostomy tube placement and non-invasive ventilation [1].
- **Statistical Analysis: Shared frailty Cox regression analysis** was used to estimate the effect of **edaravone** on the risk of all-cause mortality, reported as a Hazard Ratio (HR) [1].
- **Data Source:** The ALS/MND Natural History Study Consortium database [2] [3].
- **Study Population:** Patients receiving **edaravone** (with or without riluzole) were matched to those receiving only riluzole (176 patients in each group). Groups were matched based on baseline characteristics like ALS Functional Rating Scale-Revised (ALSFRS-R) scores [2] [3].
- **Statistical Analysis: Restricted mean survival time (RMST)** analysis over 50 months was used to compare survival between the groups, both with and without adjustment for baseline covariates [2] [3].

Experimental Workflow for RWE Generation

The following diagram illustrates the general workflow for generating this type of real-world evidence, as applied in the studies above.



[Click to download full resolution via product page](#)

Key Insights for Researchers and Clinicians

- **Combination Therapy Shows Promise:** The most consistent signal from recent RWE is a **survival benefit for the combination of edaravone and riluzole**, suggesting complementary mechanisms of action (reduction of oxidative stress and glutamate-mediated excitotoxicity) [2] [3].
- **Consider Regional and Ethnic Variability:** The finding that riluzole did not show a significant survival benefit in a Chinese cohort highlights the potential impact of genetic and environmental factors on treatment response and underscores the value of diverse, global RWE [4].
- **Balance Efficacy with Safety Profiles:** When making treatment decisions, the efficacy signals must be balanced against the drugs' distinct safety profiles. A separate pharmacovigilance analysis noted that riluzole has a higher incidence of reports for abdominal discomfort and increased hepatic enzymes, while **edaravone** is more associated with falls and gait disturbance [6].

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Intravenous edaravone treatment in ALS and survival [pmc.ncbi.nlm.nih.gov]
2. Radicava found to prolong survival in real-world analysis [alsnewstoday.com]
3. Mitsubishi Tanabe Pharma America Presents New Results [mt-pharma-america.com]
4. Real-world evidence of riluzole on survival and ALSFRS ... [pubmed.ncbi.nlm.nih.gov]
5. Assessment of Therapeutic Response of Edaravone and ... [pmc.ncbi.nlm.nih.gov]
6. Comparative safety analysis of Riluzole, Edaravone and ... [frontiersin.org]

To cite this document: Smolecule. [edaravone versus riluzole survival outcomes in ALS real-world evidence]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b526867#edaravone-versus-riluzole-survival-outcomes-in-als-real-world-evidence>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com